

# What are the physical properties of trimethylsilyl isothiocyanate

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## Compound of Interest

Compound Name: *Trimethylsilyl isothiocyanate*

Cat. No.: *B1198659*

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An In-depth Technical Guide to the Physical Properties of **Trimethylsilyl Isothiocyanate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical and chemical properties of **trimethylsilyl isothiocyanate** (TMSNCS). This versatile organosilicon reagent is widely utilized in organic synthesis, particularly in the preparation of various heterocyclic compounds and as a derivatizing agent. Understanding its physical characteristics is crucial for its effective and safe handling in a laboratory setting.

## Core Physical Properties

**Trimethylsilyl isothiocyanate** is a colorless to pale yellow liquid with a pungent odor.<sup>[1]</sup> It is known to be moisture-sensitive and may form a precipitate upon storage.<sup>[1][2]</sup> Proper storage under anhydrous conditions, typically at 2-8°C, is recommended to maintain its integrity.<sup>[3]</sup>

## Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **trimethylsilyl isothiocyanate**.

Property	Value	Citations
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NSSi	[1][4][5]
Molecular Weight	131.27 g/mol	[4][6]
Melting Point	-32.8 °C	[4][6]
Boiling Point	143-144 °C	[1][6]
Density	0.931 g/mL at 25 °C	[3][6]
Refractive Index	1.482 at 20 °C	[1][3]
Flash Point	29 °C (84.2 °F)	[1]
Vapor Density	>1 (vs air)	[3]
Solubility	Reacts with water.	[1]

## Chemical Structure and Reactivity

**Trimethylsilyl isothiocyanate** is an organosilicon compound featuring an isothiocyanate group where the nitrogen atom is covalently bonded to a trimethylsilyl group.[6][7] Its chemical structure is represented by the SMILES string C--INVALID-LINK--(C)N=C=S.[1]

This compound is a notable ambident nucleophile, meaning it can react at two different sites—either the nitrogen or the sulfur atom of the isothiocyanate group. This dual reactivity makes it a valuable reagent in organic chemistry.[6] It readily reacts with a variety of electrophiles, including alkyl halides, aldehydes, and epoxides.[3][6] For instance, it participates in the ring-opening reactions of N-substituted aziridines and cyclohexene oxide.[1] Furthermore, it can act as an electrophile, reacting with nucleophiles to form thioamide structures, which can be precursors to various heterocycles.[6]

## Experimental Protocols for Property Determination

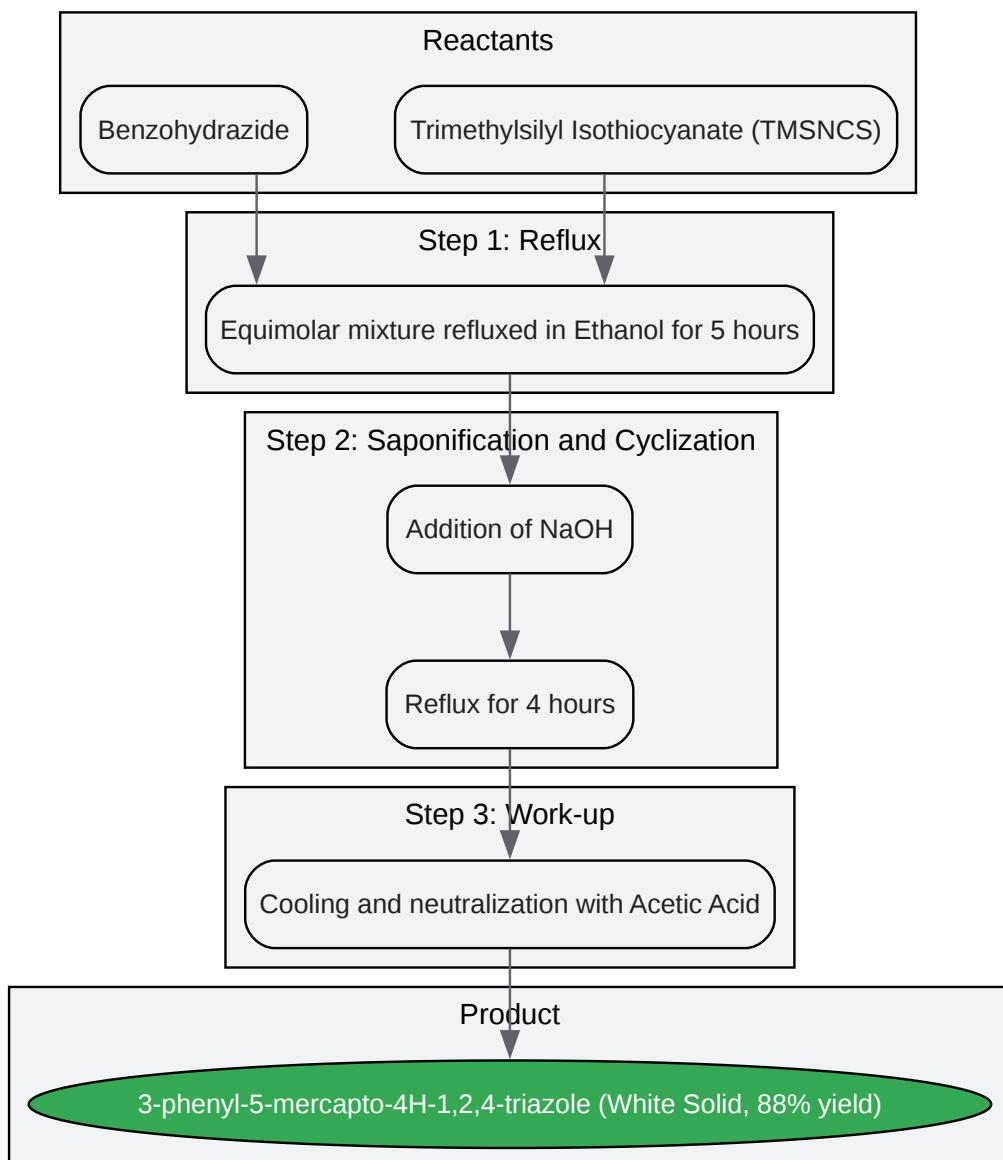
While specific experimental documentation for the determination of every physical property of **trimethylsilyl isothiocyanate** is not detailed in standard literature, the following are general, well-established methodologies for measuring the key physical constants listed above.

- Melting Point: The melting point can be determined using a standard melting point apparatus. A small, purified sample is placed in a capillary tube and heated at a controlled rate. The temperature range from the appearance of the first liquid drop to the complete melting of the solid is recorded as the melting point. Given its low melting point, a cryostat would be necessary.
- Boiling Point: The boiling point is typically measured by distillation. The compound is heated in a distillation apparatus, and the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, and the liquid turns into a vapor, is recorded. For accuracy, the atmospheric pressure should be noted and the boiling point corrected to standard pressure if necessary.
- Density: The density of liquid **trimethylsilyl isothiocyanate** can be determined using a pycnometer. The pycnometer is first weighed empty, then filled with the sample and weighed again. The volume of the pycnometer is known, allowing for the calculation of the density (mass/volume) at a specific temperature, typically 25 °C.
- Refractive Index: A refractometer is used to measure the refractive index. A few drops of the liquid are placed on the prism of the refractometer, and the instrument measures the extent to which light is bent (refracted) when it moves from air into the sample. This is a rapid and non-destructive measurement, usually performed at 20 °C.

## Application in Organic Synthesis: A Workflow Example

**Trimethylsilyl isothiocyanate** is a key reagent in the synthesis of various heterocyclic compounds. One notable application is in the one-pot synthesis of 3-phenyl-5-mercapto-4H-1,2,4-triazole from benzohydrazide.<sup>[6]</sup> The following diagram illustrates the general workflow for this synthesis.

## Workflow for the Synthesis of 3-phenyl-5-mercaptop-4H-1,2,4-triazole

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Caption: Synthesis of 3-phenyl-5-mercaptop-4H-1,2,4-triazole using TMSNCS.

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## References

- 1. Trimethylsilyl isothiocyanate, 94% | Fisher Scientific [fishersci.ca]
- 2. Trimethylsilyl isothiocyanate, 94% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. (三甲基甲硅烷基)异硫氰酸酯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Trimethylsilyl Isothiocyanate | 2290-65-5 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 5. Trimethylsilyl isothiocyanate [webbook.nist.gov]
- 6. Trimethylsilyl isothiocyanate - Wikipedia [en.wikipedia.org]
- 7. Buy Trimethylsilyl isothiocyanate | 2290-65-5 [smolecule.com]
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